

Application Note & Protocol: Long-Term Stability of Genz-123346 Free Base in Solution

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Compound of Interest

Compound Name: Genz-123346 free base

CAS No.: 491833-30-8

Cat. No.: B1684369

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive overview of Genz-123346, its mechanism of action, and a detailed protocol for assessing its long-term stability in solution. Given the limited publicly available stability data, this guide enables researchers to determine the stability of Genz-123346 under their specific experimental conditions.

Introduction to Genz-123346

Genz-123346 is a potent and selective inhibitor of glucosylceramide synthase (GCS), the enzyme responsible for the first step in the biosynthesis of most glycosphingolipids. By blocking the conversion of ceramide to glucosylceramide, Genz-123346 has been investigated as a therapeutic agent in various disease models, including polycystic kidney disease and certain cancers.^{[1][2]} Its mechanism of action involves the modulation of key signaling pathways, such as the Akt-mTOR pathway, which are often dysregulated in these diseases.^[1]

Accurate and reproducible experimental results rely on the stability of the compounds used. The degradation of a compound in solution can lead to a decrease in its effective concentration

and the formation of unknown byproducts with potential off-target effects. Therefore, assessing the long-term stability of Genz-123346 in solution is critical for ensuring the validity of in vitro and in vivo studies.

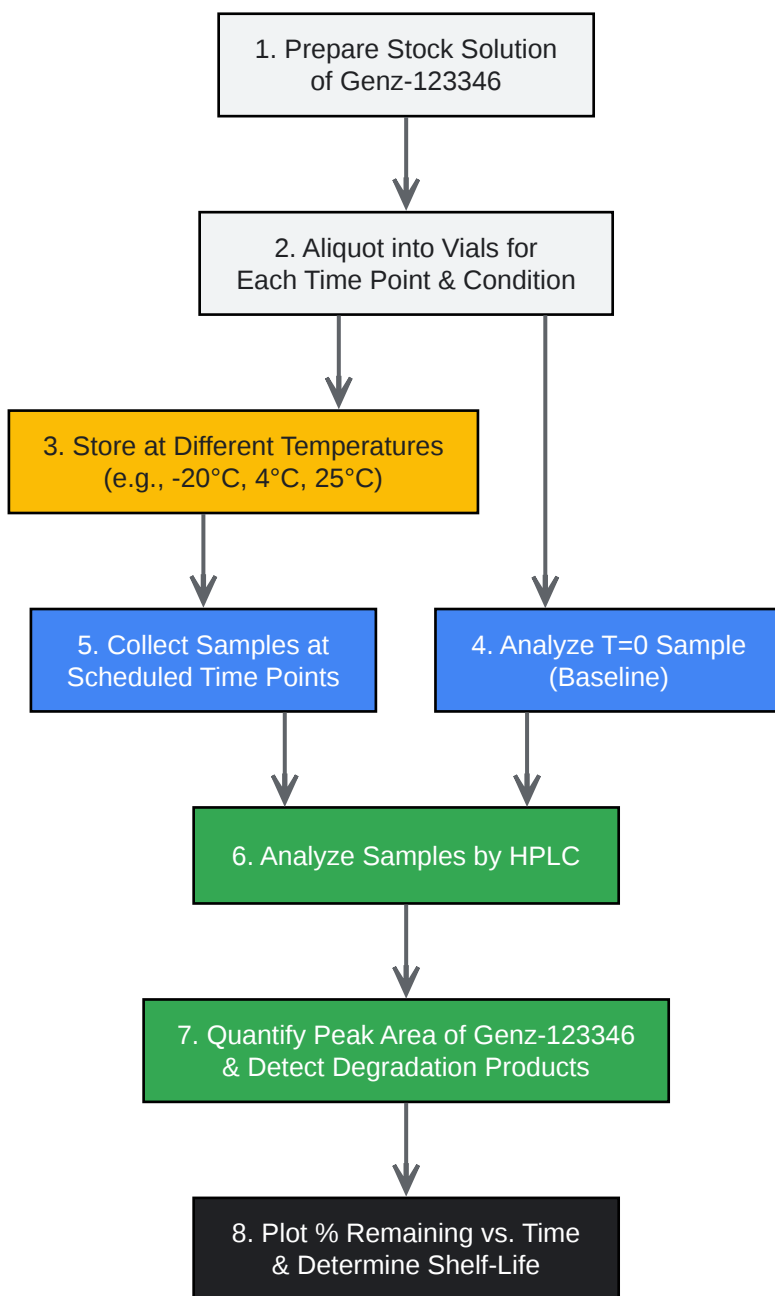
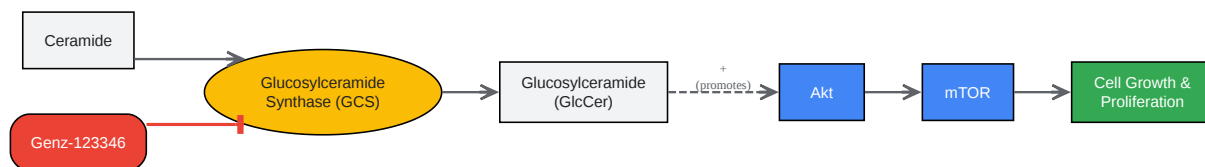
Physicochemical Properties and Storage

While specific long-term stability data in various solvents is not readily available, the following table summarizes the known properties and storage recommendations for **Genz-123346 free base**.

Property	Data	Source
Molecular Formula	C ₂₄ H ₃₈ N ₂ O ₄	[3]
Molecular Weight	418.57 g/mol	[3]
Solubility	DMSO: ≥ 84 mg/mL (≥ 200.68 mM)	Selleckchem
Appearance	Crystalline solid	N/A
Storage Conditions	Store at -20°C. Protect from air and light.	[3]
Stability Concern	Product is air and light sensitive; impurities can occur from air oxidation or microbial metabolism.	[3]

Mechanism of Action and Signaling Pathway

Genz-123346 exerts its biological effects by inhibiting glucosylceramide synthase, leading to a reduction in the levels of glucosylceramide and downstream glycosphingolipids. This has been shown to impact cellular signaling, notably by attenuating the Akt-mTOR pathway, which is crucial for cell growth, proliferation, and survival.[1]



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References

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